Optical rotation standards for (S)-2,6-Diaminohexan-1-ol

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Compound of Interest

Compound Name:	*(S)-2,6-Diaminohexan-1-ol hydrochloride*
Cat. No.:	*B13091530*

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As the pharmaceutical and polymer industries pivot towards sustainable, bio-based feedstocks, (S)-2,6-Diaminohexan-1-ol (commonly known as L-lysinol, CAS: 110690-36-3) has emerged as a premier chiral building block[1]. Derived via the stereoretentive hydrogenation of bio-based L-lysine, this amino alcohol provides a bifunctional scaffold that is critical for synthesizing enzyme-responsive amphiphilic poly(ester-urethane) nano-carriers[2] and complex peptide mimetics.

This guide provides an authoritative comparison of L-lysinol against alternative scaffolds, establishes rigorous optical rotation standards for its derivatives, and details self-validating experimental protocols to ensure absolute stereochemical integrity.

Comparative Performance: L-Lysinol vs. Alternatives

When selecting a diamine or amino alcohol for structural backbones, researchers must weigh optical purity, biocompatibility, and sourcing. Petrochemical alternatives like 1,6-hexanediamine are inexpensive but achiral and inherently toxic. Conversely, the (R)-enantiomer (D-lysinol) offers protease resistance for specialized peptide mimetics but at a prohibitive synthetic cost. L-

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lysinol strikes the optimal balance, offering a renewable, enantiopure scaffold that seamlessly integrates into biological systems without triggering cytotoxicity[3].

Table 1: Performance Comparison of Structural Diamines/Amino Alcohols

Compound	Source / Origin	Chirality	Primary Application	Cytotoxicity Profile	Relative Cost
(S)-2,6-Diaminohexan-1-ol	Bio-based (L-Lysine)	(S)-Enantiomer	Drug delivery nano-carriers, SPPS	Low (Biocompatible)	Moderate
1,6-Hexanediamine	Petrochemical	Achiral	Industrial Nylon-6,6, Resins	Moderate-High	Low
(R)-2,6-Diaminohexan-1-ol	Synthetic	(R)-Enantiomer	Protease-resistant mimetics	Low	High

Optical Rotation Standards for L-Lysinol Derivatives

The absolute configuration of L-lysinol is paramount. Even minor racemization (<2%) during the catalytic hydrogenation of L-lysine can disrupt the stable helical conformation of downstream poly(ester-urethane)s, leading to catastrophic failures in targeted drug encapsulation[2].

Because underivatized L-lysinol lacks strong chromophores—making direct UV-based polarimetry challenging and highly susceptible to solvent effects—orthogonally protected derivatives are standardly used to benchmark optical purity in the industry.

Table 2: Specific Rotation Standards for Protected L-Lysinol Derivatives

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Derivative	CAS Number	Specific Rotation [α]D²⁰	Test Conditions	Key Application
Nε-Z-L-lysinol	101250-90-2	+6 ± 2°	c=1 in MeOH	General peptide synthesis[4]
Nα-Fmoc-Nε-Boc-L-lysinol	198561-38-5	-7.00 ± 1°	c=1 in MeOH	Solid-phase peptide synthesis[5]
Nα-Boc-Nε-2-chloro-Z-L-lysinol	198476-84-5	-7 ± 1°	c=1 in MeOH	Specialized oncology drugs[6]

Experimental Methodologies: Self-Validating Systems

To ensure the integrity of the chiral scaffold, the following self-validating protocols must be strictly adhered to.

Protocol 1: High-Precision Polarimetry for [α]D Determination

Objective: Validate the optical purity of protected L-lysinol derivatives prior to polymerization or peptide coupling. Causality of Experimental Design: The hydrogen-bonding network of amino alcohols is highly sensitive to thermal fluctuations and solvent impurities, which can drastically shift the observed rotation. Strict thermal control (20.0 ± 0.1 °C) and the use of spectroscopic-grade, anhydrous methanol are mandatory to prevent artifactual data.

- System Suitability & Calibration: Power on the polarimeter equipped with a Sodium D-line lamp (589 nm). Zero the instrument using spectroscopic-grade methanol. Self-Validation: The blank reading must remain stable at 0.000° ± 0.002° for 5 minutes.
- Sample Preparation: Accurately weigh 100.0 mg of the protected L-lysinol derivative. Quantitatively transfer to a 10.0 mL Class A volumetric flask and dissolve completely in methanol (yielding c = 1.0 g/100 mL).

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- Thermal Equilibration: Transfer the solution to a 100 mm jacketed quartz polarimeter cell. Circulate water at exactly 20.0 °C through the jacket and allow 10 minutes for thermal equilibration.

- Measurement: Record the observed rotation (α) in quintuplicate. Calculate the specific rotation using the formula: $[\alpha]D = \alpha / (c \times l)$, where l is the path length in decimeters (1 dm).

Protocol 2: Chiral HPLC for Enantiomeric Excess (ee) Quantification

Objective: Quantify trace (R)-enantiomer impurities that polarimetry might miss. Causality of Experimental Design: Polarimetry provides a macroscopic average of chirality but lacks the sensitivity to detect <1% enantiomeric impurities. Chiral HPLC separates the enantiomers based on transient diastereomeric interactions. The addition of 0.1% diethylamine (DEA) to the mobile phase is critical; it competitively binds residual silanol sites on the silica matrix, preventing peak tailing and ensuring sharp, symmetrical peaks necessary for accurate integration.

- Column Preparation: Install a Chiralpak AD-H column (250 × 4.6 mm, 5 µm).

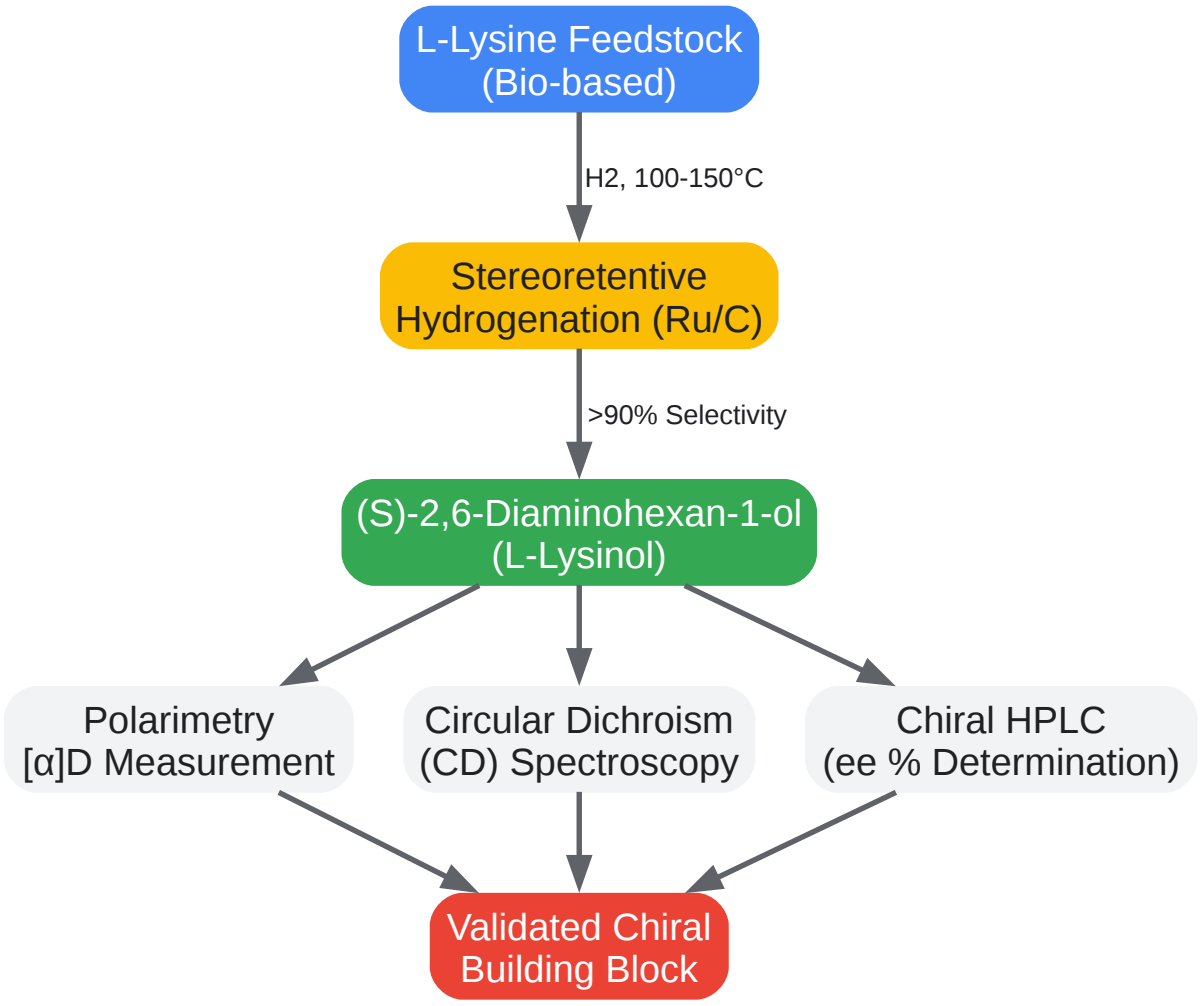
- Mobile Phase: Prepare an isocratic mixture of Hexane/Isopropanol/Diethylamine (90:10:0.1 v/v/v). Degas via sonication for 15 minutes.

- System Equilibration: Purge the system at a flow rate of 1.0 mL/min until the baseline at 210 nm stabilizes (approx. 30 minutes).

- Injection & Analysis: Inject 10 µL of a 1 mg/mL sample solution. Self-Validation: Run a racemic standard first to confirm baseline resolution (Rs > 1.5) between the (S) and (R) peaks before analyzing the pure L-lysinol batch.

Chiral Validation Workflow

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Chiral validation workflow for (S)-2,6-Diaminohexan-1-ol synthesis and quality control.

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- To cite this document: BenchChem. [Optical rotation standards for (S)-2,6-Diaminohexan-1-ol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13091530/docs#optical-rotation-standards-for-s-2-6-diaminohexan-1-ol]

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